

# performance comparison of cupric hydroxide and copper carbonate as fungicides

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## Compound of Interest

Compound Name: Cupric hydroxide

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## Performance Showdown: Cupric Hydroxide vs. Copper Carbonate as Fungicides

A Comparative Guide for Researchers and Crop Protection Professionals

In the realm of contact fungicides, copper compounds have long been a cornerstone of disease management strategies. Their broad-spectrum activity and low risk of resistance development make them invaluable tools for protecting a wide range of crops. Among the various formulations, **cupric hydroxide** [Cu(OH)<sub>2</sub>] and copper carbonate (often used in the form of basic copper carbonate or as a component of other copper complexes) are two prominent options. This guide provides an objective comparison of their fungicidal performance, supported by available experimental data, to aid researchers, scientists, and drug development professionals in making informed decisions.

### At a Glance: Key Performance Differences

While both **cupric hydroxide** and copper carbonate fungicides operate through the release of copper ions (Cu<sup>2+</sup>) to disrupt fungal and bacterial cellular processes, their physical and chemical properties can lead to differences in field performance. **Cupric hydroxide** is generally characterized by its fine particle size and rapid release of copper ions, offering strong initial efficacy.<sup>[1]</sup> Formulations containing basic copper sulfate, which is chemically related to copper carbonate, are also effective, with performance often linked to the metallic copper content and formulation technology.

Table 1: General Characteristics of **Cupric Hydroxide** and Copper Carbonate-Related Fungicides

Feature	Cupric Hydroxide	Basic Copper Sulfate (related to Copper Carbonate)
Copper Ion Release	Rapid[1]	Slower, more prolonged[1]
Particle Size	Typically very fine[1]	Can be larger, though modern formulations are improving
Solubility	More soluble than some other fixed coppers[2]	Less soluble[2]
Persistence	Can be less persistent under wet conditions[2]	Generally more persistent[2]
Phytotoxicity Risk	Higher potential with acidic water due to increased solubility[2]	Lower initial risk due to lower solubility[2]

## Quantitative Performance Comparison

Direct comparative studies between **cupric hydroxide** and pure copper carbonate are limited in publicly available literature. However, research comparing **cupric hydroxide** with basic copper sulfate provides valuable insights into their relative efficacy.

## Control of Citrus Melanose (*Diaporthe citri*)

A multi-year study on grapefruit demonstrated that both **cupric hydroxide** and basic copper sulfate significantly reduced the severity of melanose compared to an untreated control.[3] The efficacy was found to be strongly correlated with the amount of metallic copper applied per hectare.[3] At comparable rates of metallic copper, the performance of the two fungicides was similar.[3]

Table 2: Efficacy of **Cupric Hydroxide** vs. Basic Copper Sulfate for Control of Melanose on Grapefruit[3]

Treatment	Rate of Metallic Copper ( kg/ha )	Melanose Severity Rating (1992)	Marketable Fruit (%) (1992)	Melanose Severity Rating (1993)	Marketable Fruit (%) (1993)	Melanose Severity Rating (1994)	Marketable Fruit (%) (1994)
Cupric Hydroxide	2.4	1.9	67	2.1	63	2.5	55
Cupric Hydroxide	4.8	1.6	78	1.8	75	2.1	68
Basic Copper Sulfate	1.9	2.1	60	2.3	58	2.7	48
Basic Copper Sulfate	3.8	1.8	72	2.0	68	2.3	60
Untreated Control	-	3.5	25	3.8	18	4.1	15

Melanose severity rated on a scale of 1 (no blemishes) to 5 (severe blemishes).

## Control of Cucumber Downy Mildew (*Pseudoperonospora cubensis*)

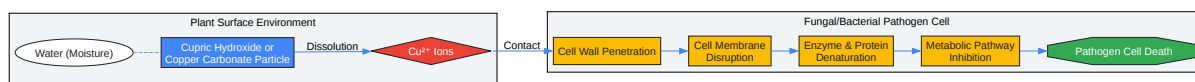
In a study evaluating the control of downy mildew on cucumber, a tribasic copper sulfate formulation demonstrated superior disease control and resulted in higher yields compared to **cupric hydroxide** at the tested rates.[\[3\]](#)

Table 3: Efficacy of Tribasic Copper Sulfate vs. **Cupric Hydroxide** against Cucumber Downy Mildew[\[3\]](#)

Treatment	Application Rate (ml/ha)	Disease Severity (%)	Yield (ton/ha)
Tribasic Copper Sulfate	4000	25.5	15.2
Tribasic Copper Sulfate	3000	28.7	14.5
Tribasic Copper Sulfate	2500	32.1	13.8
Tribasic Copper Sulfate	2000	35.4	13.1
Cupric Hydroxide	1500	45.2	11.5
Untreated Control	-	75.8	8.2

## Mechanism of Action: A Multi-Site Attack

The fungicidal activity of both **cupric hydroxide** and copper carbonate is dependent on the release of cupric ions ( $\text{Cu}^{2+}$ ) in the presence of water. These ions have a multi-site mode of action, making the development of pathogen resistance highly unlikely.



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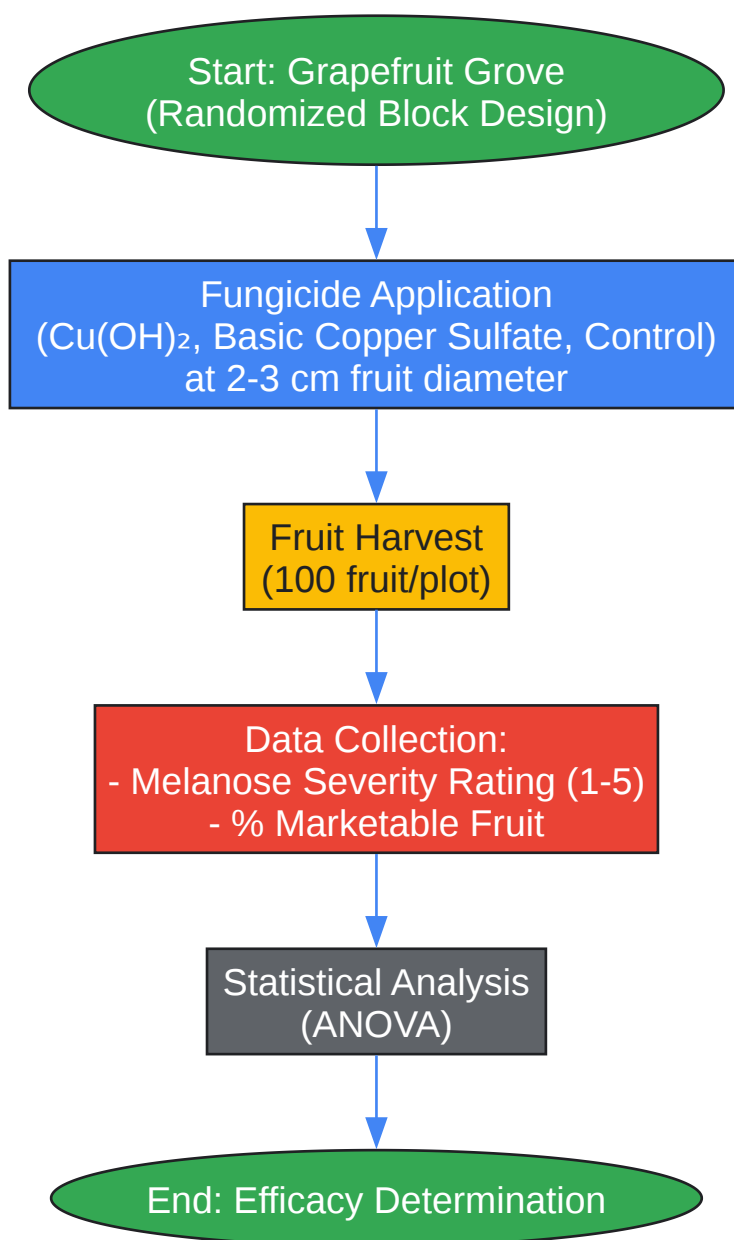
Caption: General mechanism of action for copper-based fungicides.

## Experimental Protocols

The following methodologies are synthesized from field trials evaluating the efficacy of copper-based fungicides.

## Fungicide Efficacy Trial for Citrus Melanose

- Objective: To evaluate the efficacy of different copper fungicide formulations for the control of citrus melanose.
- Experimental Design: Randomized block design with multiple replications.
- Crop: Grapefruit (*Citrus × paradisi*).
- Target Pathogen: *Diaporthe citri*.
- Treatments:
  - **Cupric hydroxide** applied at varying rates of metallic copper per hectare.
  - Basic copper sulfate applied at varying rates of metallic copper per hectare.
  - Untreated control.
- Application: A single application per season when fruit reaches approximately 2-3 cm in diameter. Fungicides are applied using a handgun sprayer to the point of runoff.
- Data Collection: At harvest, a random sample of 100 fruit per plot is collected.
- Assessment: The severity of melanose is rated on a scale of 1 (no blemishes) to 5 (severe blemishes). The percentage of marketable fruit is also determined.<sup>[3]</sup>
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA), and treatment means are separated using a multiple range test.



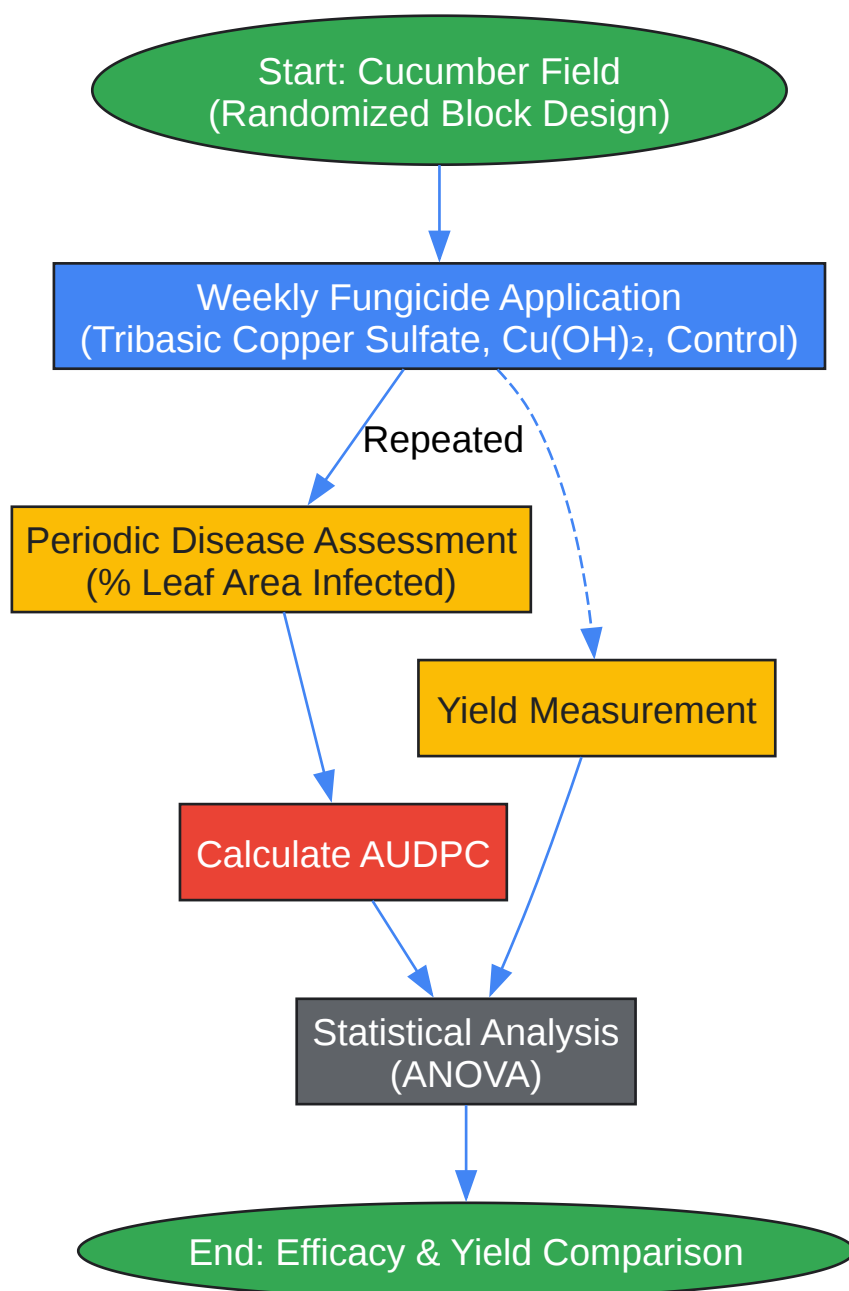
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Caption: Experimental workflow for a citrus melanose fungicide trial.

## Fungicide Efficacy Trial for Cucumber Downy Mildew

- Objective: To evaluate the bio-efficacy of different copper fungicide formulations for the control of downy mildew on cucumber.
- Experimental Design: Randomized Block Design with seven treatments and three replications.[3]

- Crop: Cucumber (*Cucumis sativus*).
- Target Pathogen: *Pseudoperonospora cubensis*.
- Treatments:
  - Various concentrations of tribasic copper sulfate.
  - A set concentration of **cupric hydroxide**.
  - Untreated control.
- Application: Fungicides are applied as a foliar spray at regular intervals (e.g., weekly) starting from the onset of disease symptoms or preventatively.
- Data Collection: Disease severity is assessed periodically by rating the percentage of leaf area infected.
- Assessment: The area under the disease progress curve (AUDPC) is calculated to represent the cumulative disease intensity over time. Crop yield is measured at the end of the trial.
- Statistical Analysis: Data are analyzed using ANOVA, and means are compared using a suitable post-hoc test.



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Caption: Experimental workflow for a cucumber downy mildew fungicide trial.

## Conclusion

Both **cupric hydroxide** and copper carbonate-based fungicides are effective tools for managing a range of plant pathogenic fungi and bacteria. The choice between them may depend on the specific crop-pathogen system, environmental conditions, and desired



formulation characteristics. **Cupric hydroxide**'s rapid ion release may provide a quick knockdown of pathogens, while the slower release from basic copper sulfate could offer longer residual protection. As demonstrated in the cited studies, the rate of metallic copper applied is a critical factor in determining efficacy. Future research focusing on direct comparisons of modern formulations of **cupric hydroxide** and copper carbonate across a wider range of pathogens and environmental conditions would be beneficial for optimizing disease management programs.

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## References

- 1. Copper Fungicides for Organic and Conventional Disease Management in Vegetables | Cornell Vegetables [vegetables.cornell.edu]
- 2. How Copper Sprays Work and Avoiding Phytotoxicity - Cornell Vegetable Program - Cornell University - Cornell Cooperative Extension [cvp.cce.cornell.edu]
- 3. benchchem.com [benchchem.com]
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